

# MSK-195: A Potent TRPV1 Agonist for Vasoactive Research

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## Compound of Interest

Compound Name: MSK-195

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## Introduction

**MSK-195** is a synthetic small molecule that has emerged as a potent agonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) channel. This channel, renowned for its role in pain and heat sensation, is also present in the vascular system, where its activation leads to significant vasoactive responses. The characterization of **MSK-195** has provided valuable insights into the distinct pharmacology of vascular TRPV1 receptors compared to their neuronal counterparts. This technical guide provides a comprehensive overview of the chemical structure, properties, and key experimental findings related to **MSK-195**, intended to support further research and drug development efforts in this area.

## Chemical Structure and Physicochemical Properties

**MSK-195** is chemically identified as 2,2-Dimethyl-propanoic acid 3-[[2-[4-(2-aminoethoxy)-3-methoxyphenyl]acetyl]amino]-2-[(3,4-dimethylphenyl)methyl]propyl ester. Its fundamental properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	2,2-Dimethyl-propanoic acid 3- [[2-[4-(2-aminoethoxy)-3- methoxyphenyl]acetyl]amino]-2 -[(3,4- dimethylphenyl)methyl]propyl ester	[1]
Molecular Formula	C28H40N2O5	[2]
Molecular Weight	484.63 g/mol	[2]

## Pharmacological Properties and Mechanism of Action

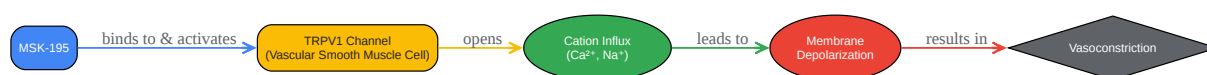
**MSK-195** is a potent agonist of the TRPV1 receptor. Its pharmacological profile, particularly concerning its effects on the vasculature, has been a primary area of investigation.

Parameter	Value	Reference
Target	Transient Receptor Potential Vanilloid 1 (TRPV1)	[1][3]
Potency (Arteriolar Response)	120 nM	[1]
Efficacy (Arteriolar Response)	71%	[1]

The mechanism of action of **MSK-195** involves direct binding to and activation of the TRPV1 channel. In the context of the vasculature, this activation triggers a signaling cascade that ultimately leads to vasoconstriction. This is a notable finding, as TRPV1 activation in sensory neurons is typically associated with the release of vasodilatory neuropeptides. The vasoconstrictor effect of **MSK-195** in isolated arteries is comparable to that of noradrenaline and is absent in arteries from TRPV1 knockout mice, confirming the specificity of its action.[3]

## Signaling Pathway of MSK-195 in Vascular Smooth Muscle

The activation of TRPV1 by **MSK-195** in arteriolar smooth muscle cells initiates a direct influx of cations, leading to membrane depolarization and subsequent vasoconstriction.



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Caption: Signaling pathway of **MSK-195**-induced vasoconstriction.

## Key Experimental Protocols

The characterization of **MSK-195** has relied on a series of key in vitro and in vivo experiments. The methodologies outlined below are based on the pivotal study by Czikora et al. (2012).[3]

### Sensory TRPV1 Activation: Eye Wiping Assay in Rats

This assay is used to assess the sensory irritant effect of TRPV1 agonists.

- Subjects: Male Wistar rats.
- Procedure:
  - A single 20  $\mu$ L drop of the test compound (including **MSK-195**) dissolved in a vehicle (e.g., saline containing 10% Tween 80 and 10% ethanol) is instilled into the eye.
  - The number of eye wipes with the ipsilateral forepaw is counted for 1 minute immediately following instillation.
  - A positive response indicates activation of sensory TRPV1 channels.

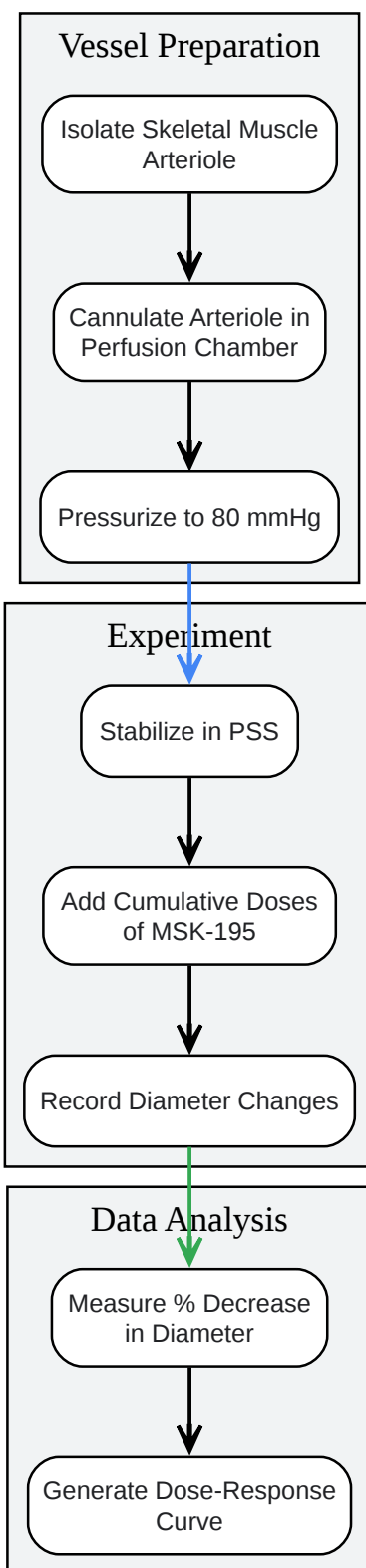
### Arteriolar TRPV1-Mediated Vasoconstriction

This experiment evaluates the direct effect of **MSK-195** on blood vessel diameter.

- Preparation: Isolated, pressurized skeletal muscle arterioles from rats.

- Procedure:
  - Arterioles are isolated and cannulated in a vessel chamber perfused with physiological salt solution (PSS).
  - The vessel is pressurized to a physiological level (e.g., 80 mmHg).
  - After a stabilization period, cumulative concentrations of **MSK-195** are added to the superfusate.
  - Changes in the internal diameter of the arteriole are continuously recorded using a video micrometer.
  - Vasoconstriction is measured as the percentage decrease from the baseline diameter.

## Experimental Workflow: Arteriolar Vasoconstriction Assay



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Caption: Workflow for the arteriolar vasoconstriction assay.

## Conclusion

**MSK-195** stands as a critical pharmacological tool for elucidating the physiological and pathophysiological roles of vascular TRPV1 channels. Its potent agonistic activity, coupled with the unexpected vasoconstrictor response it elicits, challenges the conventional understanding of TRPV1 function and opens new avenues for therapeutic intervention in vascular diseases. The detailed chemical and pharmacological data, along with the experimental protocols provided herein, are intended to facilitate further exploration of **MSK-195** and the broader implications of vascular TRPV1 modulation.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. MSK-195 | TargetMol [targetmol.com]
- 3. Structure-activity relationships of vanilloid receptor agonists for arteriolar TRPV1 - PubMed [pubmed.ncbi.nlm.nih.gov]
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